

Comparative Analysis of N-Isopropyl-4-nitrobenzenesulfonamide and Related Sulfonamides

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Compound of Interest

Compound Name:	<i>N</i> -Isopropyl-4-nitrobenzenesulfonamide
Cat. No.:	B1348438

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A detailed guide for researchers, scientists, and drug development professionals on the characterization and comparative performance of **N-Isopropyl-4-nitrobenzenesulfonamide**.

This guide provides a comprehensive characterization of **N-Isopropyl-4-nitrobenzenesulfonamide**, presenting a comparative analysis with structurally related alternatives, 4-nitrobenzenesulfonamide and N-phenyl-4-nitrobenzenesulfonamide. The information compiled herein, supported by experimental data from scientific literature, is intended to inform research and development in medicinal chemistry and related fields.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Isopropyl-4-nitrobenzenesulfonamide** and its comparators is presented in Table 1. These properties are fundamental to understanding the compound's behavior in biological and chemical systems.

Property	N-Isopropyl-4-nitrobenzenesulfonamide	4-Nitrobenzenesulfonamide	N-Phenyl-4-nitrobenzenesulfonamide
CAS Number	23530-48-5[1]	6325-93-5[2]	1829-81-8
Molecular Formula	C ₉ H ₁₂ N ₂ O ₄ S[1]	C ₆ H ₆ N ₂ O ₄ S[2]	C ₁₂ H ₁₀ N ₂ O ₄ S
Molecular Weight	244.27 g/mol [1]	202.19 g/mol	278.28 g/mol
Melting Point	Not available	178-180 °C	135-136 °C

Spectroscopic Characterization

Spectroscopic data is essential for the structural elucidation and confirmation of chemical compounds. While specific experimental spectra for **N-Isopropyl-4-nitrobenzenesulfonamide** are not readily available in the public domain, representative data for the comparator compounds are presented below.

¹H NMR Spectroscopy

Compound	Solvent	Chemical Shifts (δ ppm)
4-Nitrobenzenesulfonamide	DMSO-d ₆	8.43 (d, 2H), 8.10 (d, 2H), 7.77 (s, 2H, -SO ₂ NH ₂)
N-Phenyl-4-nitrobenzenesulfonamide	DMSO-d ₆	10.60 (s, 1H, -SO ₂ NH-), 8.38 (d, 2H), 8.02 (d, 2H), 7.27 (t, 2H), 7.13 (d, 2H), 7.09 (t, 1H)

¹³C NMR Spectroscopy

Compound	Solvent	Chemical Shifts (δ ppm)
N-Phenyl-4-nitrobenzenesulfonamide	DMSO-d ₆	150.3, 145.4, 137.4, 129.8, 128.7, 125.2, 125.1, 121.2

IR Spectroscopy

Compound	Key Absorptions (cm ⁻¹)
N-Phenyl-4-nitrobenzenesulfonamide	(Details typically include N-H, S=O, and NO ₂ stretching frequencies)

Biological Activity: Carbonic Anhydrase Inhibition

Sulfonamides are a well-established class of carbonic anhydrase (CA) inhibitors. These enzymes are involved in numerous physiological processes, and their inhibition has therapeutic applications in conditions such as glaucoma and certain types of cancer. Nitro-substituted benzenesulfonamides, in particular, have been investigated for their selective inhibition of tumor-associated CA isoforms, such as CA IX and CA XII, which are often overexpressed in hypoxic tumors.^{[3][4]}

While specific inhibitory constants (K_i) for **N-Isopropyl-4-nitrobenzenesulfonamide** against various CA isoforms are not publicly available, the broader class of 2-substituted-5-nitrobenzenesulfonamides has demonstrated potent inhibition of CA II, CA IX, and CA XII, with K_i values ranging from nanomolar to micromolar concentrations.^[3] It is hypothesized that the N-isopropyl group of the target compound would influence its binding affinity and selectivity towards different CA isoforms.

A comparative study of various benzenesulfonamides has shown that substitutions on the sulfonamide nitrogen can significantly impact the inhibitory activity. For instance, a series of N-substituted sulfonamides showed varying degrees of inhibition against different CA isoforms, highlighting the importance of the substituent in achieving isoform selectivity.

Experimental Protocols

General Synthesis of N-Substituted-4-nitrobenzenesulfonamides

A general procedure for the synthesis of N-substituted-4-nitrobenzenesulfonamides involves the reaction of 4-nitrobenzenesulfonyl chloride with the corresponding primary or secondary amine.

Example: Synthesis of N-Phenyl-4-nitrobenzenesulfonamide

- Aniline is treated with a stoichiometric amount of 4-nitrobenzenesulfonyl chloride.
- The reaction mixture is heated, typically by boiling, for a short period (e.g., 15 minutes).
- After cooling to room temperature, the reaction mixture is poured into ice-cold water to precipitate the product.
- The solid product is collected by filtration and washed with cold water and dilute hydrochloric acid to remove any unreacted starting materials.
- The crude product is then purified by recrystallization, for example, from dilute ethanol.

Carbonic Anhydrase Inhibition Assay

The inhibitory activity of sulfonamides against carbonic anhydrase is commonly determined using a stopped-flow CO_2 hydrase assay.

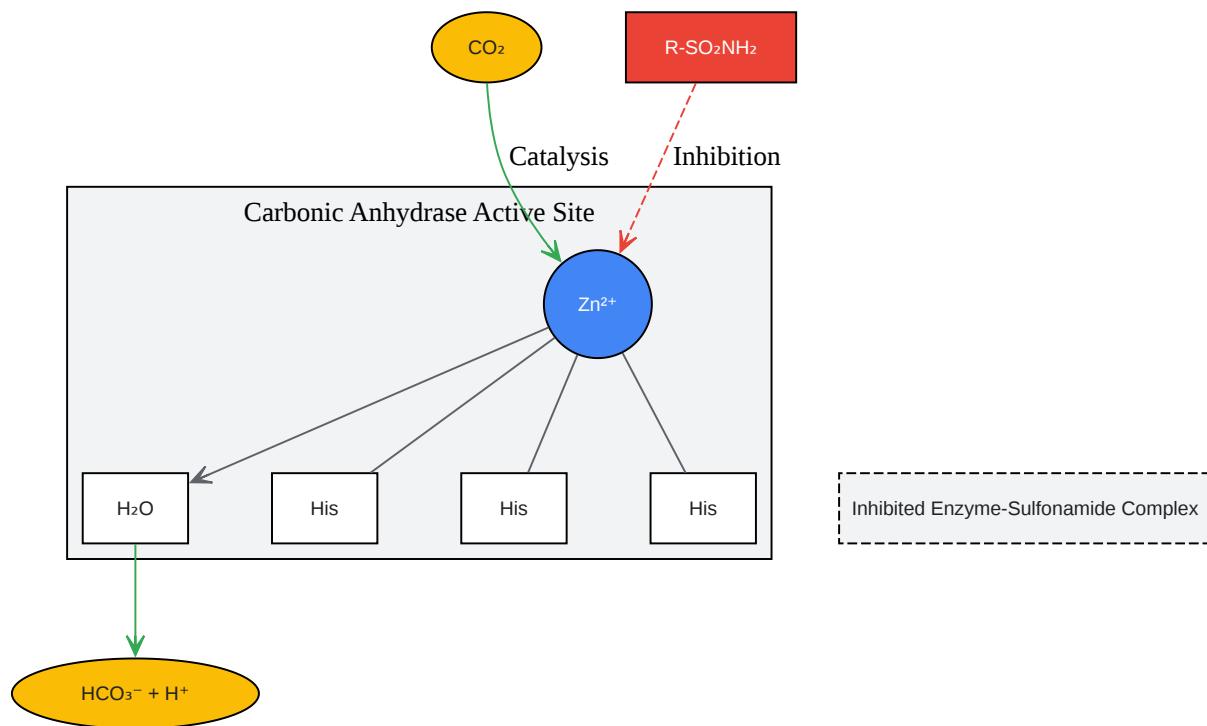
- Enzyme and Inhibitor Preparation: A solution of the purified carbonic anhydrase isoform and varying concentrations of the inhibitor are prepared in a suitable buffer (e.g., HEPES or TRIS).
- Assay Initiation: The enzyme-inhibitor solution is rapidly mixed with a CO_2 -saturated solution containing a pH indicator (e.g., phenol red).
- Data Acquisition: The change in absorbance of the pH indicator is monitored over time as the CO_2 is hydrated to carbonic acid, causing a decrease in pH.
- Data Analysis: The initial rates of the reaction are determined at different inhibitor concentrations. The inhibition constants (K_i) are then calculated by fitting the data to the appropriate inhibition model.

Structure-Activity Relationships and Signaling Pathways

The following diagrams illustrate the general workflow for synthesizing sulfonamides and the mechanism of carbonic anhydrase inhibition.

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Caption: General workflow for the synthesis of N-substituted-4-nitrobenzenesulfonamides.

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Caption: Simplified mechanism of carbonic anhydrase inhibition by sulfonamides.

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References

- 1. N-ISOPROPYL-4-NITRO-BENZENESULFONAMIDE - Safety Data Sheet [chemicalbook.com]
- 2. 4-Nitrobenzenesulfonamide | C6H6N2O4S | CID 22784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Carbonic anhydrase inhibitors: bioreductive nitro-containing sulfonamides with selectivity for targeting the tumor associated isoforms IX and XII - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
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